Chemical structure of 3-Chloro-6-methoxy-1H-indazole

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Compound of Interest

Compound Name:	*3-Chloro-6-methoxy-1H-indazole*
CAS No.:	*362512-38-7*
Cat. No.:	*B1602988*

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An In-Depth Technical Guide to the Chemical Structure and Reactivity of **3-Chloro-6-methoxy-1H-indazole**

For Researchers, Scientists, and Drug Development Professionals

Introduction

The indazole nucleus is a privileged scaffold in medicinal chemistry, forming the core of numerous compounds with a wide array of biological activities, including anti-cancer, anti-inflammatory, and antiviral properties.[1][2] The strategic functionalization of the indazole ring is a key aspect of drug design, allowing for the fine-tuning of a molecule's physicochemical and pharmacological properties. **3-Chloro-6-methoxy-1H-indazole** is a valuable, yet not extensively documented, heterocyclic building block. The presence of a chlorine atom at the 3-position provides a reactive handle for a variety of cross-coupling reactions, making it an attractive intermediate for the synthesis of complex molecular architectures. The methoxy group at the 6-position can also influence the molecule's electronic properties and metabolic stability.

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This technical guide provides a comprehensive overview of the chemical structure, a proposed synthetic route, predicted spectroscopic data, and the key reactivity of **3-Chloro-6-methoxy-1H-indazole**, with a focus on its applications in drug discovery and development.

Chemical Structure and Properties

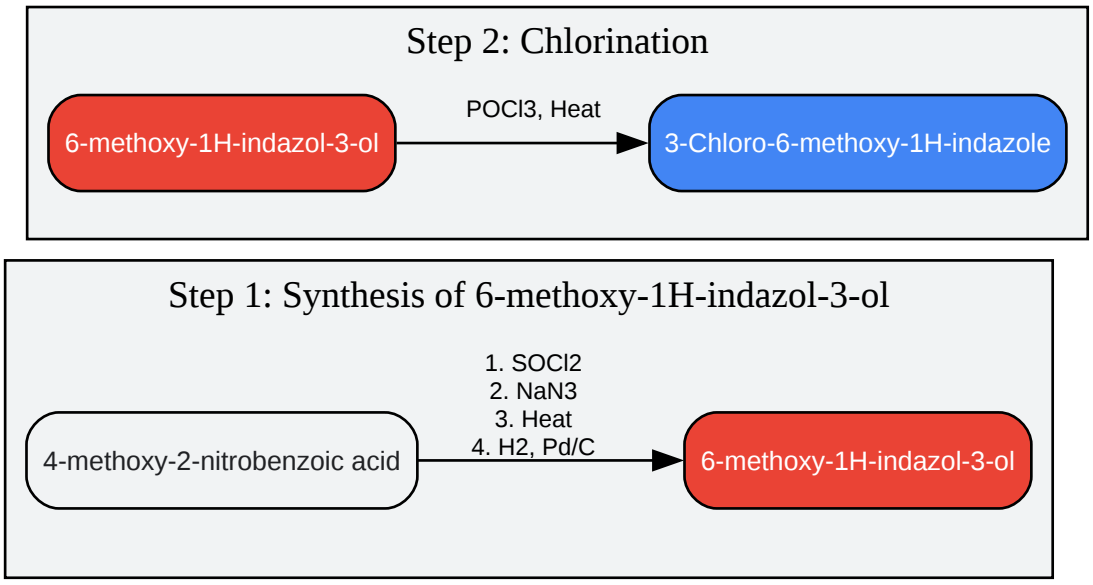
3-Chloro-6-methoxy-1H-indazole possesses a bicyclic aromatic structure, consisting of a pyrazole ring fused to a benzene ring. The key structural features and predicted properties are summarized below.

Property	Value	Source/Method
Molecular Formula	C8H7ClN2O	-
Molecular Weight	182.61 g/mol	-
IUPAC Name	3-chloro-6-methoxy-1H-indazole	-
Predicted LogP	2.5	ChemDraw
Predicted pKa	11.5 (NH)	ChemDraw

Proposed Synthesis of **3-Chloro-6-methoxy-1H-indazole**

While a direct, published synthesis for **3-Chloro-6-methoxy-1H-indazole** is not readily available in the literature, a plausible and efficient two-step synthetic route can be proposed based on established methodologies for the synthesis of related indazole derivatives.[3] The proposed pathway commences with the synthesis of the precursor, 6-methoxy-1H-indazol-3-ol, followed by a chlorination step.

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Caption: Proposed two-step synthesis of **3-Chloro-6-methoxy-1H-indazole**.

Experimental Protocol

Step 1: Synthesis of 6-methoxy-1H-indazol-3-ol

This procedure is adapted from general methods for the synthesis of indazolones from ortho-nitrobenzoic acids.

- Acid Chloride Formation: To a solution of 4-methoxy-2-nitrobenzoic acid (1.0 eq) in toluene, add thionyl chloride (1.2 eq) and a catalytic amount of DMF. Heat the mixture at reflux for 2 hours. Remove the solvent and excess thionyl chloride under reduced pressure.
- Azide Formation: Dissolve the crude acid chloride in acetone and cool to 0 °C. Add a solution of sodium azide (1.5 eq) in water dropwise, maintaining the temperature below 10 °C. Stir for 1 hour at 0 °C.
- Curtius Rearrangement and Cyclization: Extract the azide into toluene and dry the organic layer. Heat the toluene solution at reflux until the evolution of nitrogen ceases, indicating the formation of the isocyanate, which then cyclizes.

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- Reduction: To the solution containing the cyclized product, add a catalytic amount of 10% Pd/C. Hydrogenate the mixture under a hydrogen atmosphere until the reaction is complete (monitored by TLC).
- Work-up: Filter the catalyst and concentrate the filtrate to obtain crude 6-methoxy-1H-indazol-3-ol, which can be purified by recrystallization.

Step 2: Chlorination of 6-methoxy-1H-indazol-3-ol

The chlorination of the 3-hydroxyindazole tautomer is a common method for introducing a chlorine atom at this position.[4][5][6][7][8]

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser, suspend 6-methoxy-1H-indazol-3-ol (1.0 eq) in phosphorus oxychloride (POCl3, 5-10 eq).
- Reaction: Heat the mixture to reflux (approximately 105 °C) and maintain for 2-4 hours, monitoring the reaction by TLC.
- Work-up: Cool the reaction mixture to room temperature and carefully pour it onto crushed ice with vigorous stirring.
- Neutralization and Extraction: Neutralize the acidic aqueous solution with a saturated solution of sodium bicarbonate. Extract the product with a suitable organic solvent, such as ethyl acetate or dichloromethane.
- Purification: Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude **3-Chloro-6-methoxy-1H-indazole** can be purified by column chromatography on silica gel.

Structural Elucidation and Spectroscopic Data

While experimental data for **3-Chloro-6-methoxy-1H-indazole** is not readily available, its spectroscopic characteristics can be reliably predicted based on data from analogous compounds, such as 3-chloro-6-nitro-1H-indazole and other substituted indazoles.[9][10][11][12][13]

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Spectroscopic Data	Predicted Values and Interpretation
^{1}H NMR (400 MHz, DMSO-d$_6$)	δ ~13.5 (br s, 1H, N-H), 7.6-7.8 (d, 1H, H-7), 7.0-7.2 (d, 1H, H-4), 6.8-7.0 (dd, 1H, H-5), 3.8-4.0 (s, 3H, OCH$_3$). The broad singlet for the N-H proton is characteristic of NH-indazoles. The aromatic protons will exhibit splitting patterns consistent with their positions on the benzene ring.
^{13}C NMR (100 MHz, DMSO-d$_6$)	δ ~158 (C-OCH$_3$), ~145 (C-3), ~142 (C-7a), ~122 (C-7), ~120 (C-3a), ~115 (C-5), ~95 (C-4), ~56 (OCH$_3$). The chemical shift of C-3 will be significantly influenced by the attached chlorine atom.
IR (KBr, cm^{-1})	~3100-3000 (N-H stretch), ~3000-2900 (C-H stretch, aromatic and methyl), ~1620, 1580, 1480 (C=C and C=N stretching), ~1250 (C-O stretch, aryl ether), ~750-850 (C-Cl stretch).
Mass Spectrometry (EI)	m/z (%): 182/184 ([M]$^+$, ~3:1 ratio due to ^{35}Cl/^{37}Cl isotopes), loss of Cl, loss of CH$_3$, and other characteristic fragmentation patterns of the indazole ring.[14][15]

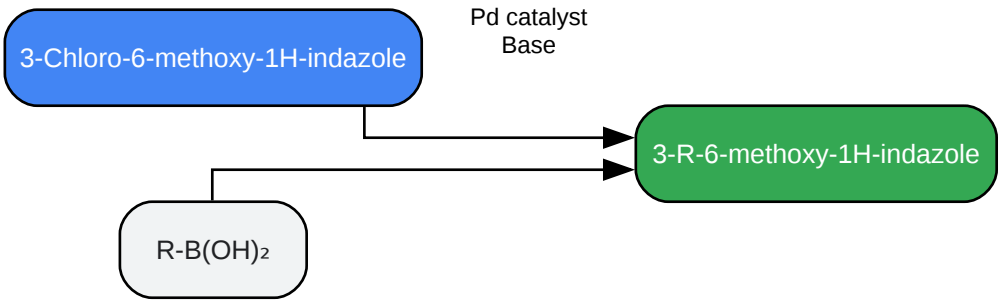
Chemical Reactivity and Applications in Drug Discovery

The 3-chloro-indazole scaffold is a versatile intermediate in medicinal chemistry, primarily due to the reactivity of the C-Cl bond in palladium-catalyzed cross-coupling reactions.[16][17] This allows for the introduction of a wide variety of substituents at the 3-position, enabling the exploration of structure-activity relationships.

Suzuki-Miyaura Cross-Coupling

The Suzuki-Miyaura reaction is a powerful method for forming carbon-carbon bonds.[18][19][20] **3-Chloro-6-methoxy-1H-indazole** can be coupled with various boronic acids or esters to

introduce aryl, heteroaryl, or vinyl groups at the 3-position.



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Caption: Suzuki-Miyaura coupling of **3-Chloro-6-methoxy-1H-indazole**.

Typical Reaction Conditions:

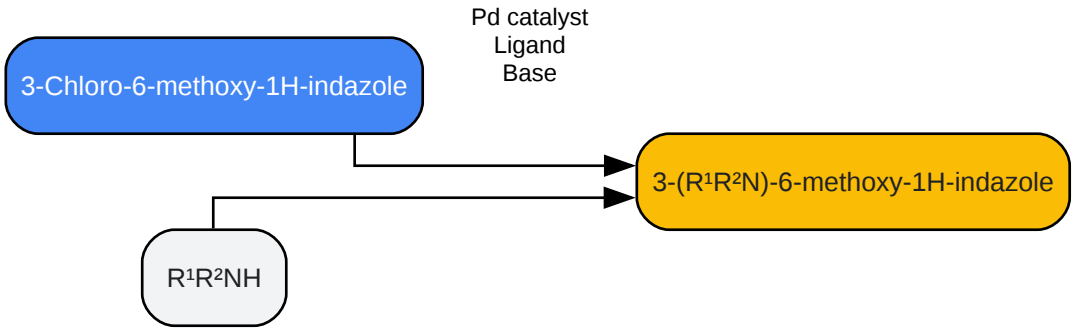
- Catalyst: $Pd(PPh_3)_4$, $PdCl_2(dppf)$, or other palladium catalysts.[16][21]
- Base: Na_2CO_3, K_2CO_3, Cs_2CO_3, or K_3PO_4.[16][19]
- Solvent: Dioxane/water, toluene, or DMF.[16][19]
- Temperature: 80-120 °C.

This reaction is fundamental for the synthesis of biaryl and heteroaryl-substituted indazoles, which are common motifs in kinase inhibitors and other targeted therapies.

Buchwald-Hartwig Amination

The Buchwald-Hartwig amination enables the formation of carbon-nitrogen bonds, providing access to 3-aminoindazole derivatives.[22][23][24][25] These compounds are important pharmacophores and can serve as intermediates for further functionalization.

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Caption: Buchwald-Hartwig amination of **3-Chloro-6-methoxy-1H-indazole**.

Typical Reaction Conditions:

- Catalyst: $Pd_2(dba)_3$ or $Pd(OAc)_2$.
- Ligand: A bulky electron-rich phosphine ligand such as XPhos, SPhos, or BINAP.[16][23]
- Base: A strong, non-nucleophilic base like NaOt-Bu or K_3PO_4.
- Solvent: Anhydrous toluene or dioxane.
- Temperature: 80-110 °C.

This reaction allows for the introduction of a diverse range of primary and secondary amines, including anilines, alkylamines, and heterocyclic amines, at the 3-position of the indazole core.

Conclusion

3-Chloro-6-methoxy-1H-indazole is a valuable heterocyclic building block with significant potential in drug discovery and development. While its synthesis and properties are not extensively documented, established chemical principles allow for the confident proposal of a synthetic route and the prediction of its spectroscopic characteristics. The key to its utility lies in the reactivity of the 3-chloro substituent in modern cross-coupling reactions, which provides a gateway to a vast chemical space of novel indazole derivatives. This guide serves as a foundational resource for researchers and scientists looking to incorporate this versatile scaffold into their synthetic and medicinal chemistry programs.

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